

# A Comparative Guide to N-Ethylacetanilide and N-Methylacetanilide as Chemical Intermediates

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## Compound of Interest

Compound Name: *N-Ethylacetanilide*

Cat. No.: *B1213863*

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In the landscape of chemical synthesis, the selection of appropriate intermediates is paramount to achieving desired yields, purity, and reaction kinetics. This guide provides a comprehensive comparison of **N-Ethylacetanilide** and N-Methylacetanilide, two closely related aromatic amides that serve as versatile intermediates in the pharmaceutical and dye industries. This document outlines their chemical properties, synthesis protocols, and a comparative analysis of their reactivity, supported by available data and established chemical principles.

## Physicochemical Properties

A summary of the key physical and chemical properties of **N-Ethylacetanilide** and N-Methylacetanilide is presented in Table 1. These properties are crucial for determining appropriate reaction conditions, solvent systems, and purification methods.

| Property          | N-Ethylacetanilide                    | N-Methylacetanilide   |
|-------------------|---------------------------------------|---|
| CAS Number        | 529-65-7[1]                           | 579-10-2[2]   |
| Molecular Formula | C <sub>10</sub> H <sub>13</sub> NO[1] | C <sub>9</sub> H <sub>11</sub> NO[2]                          |
| Molecular Weight  | 163.22 g/mol [1]                      | 149.19 g/mol [2]  |
| Appearance        | -                                     | White to off-white crystalline solid[2]                       |
| Melting Point     | 54 °C[3]                              | 101-104 °C  |
| Boiling Point     | 258 °C[3]                             | 253 °C at 712 mmHg  |
| Solubility        | -                                     | Soluble in boiling water, alcohol, chloroform, and ether. [2] |

## Synthesis of N-Alkylacetanilides

The synthesis of both **N-Ethylacetanilide** and N-Methylacetanilide can be achieved through the N-alkylation of aniline followed by acetylation, or by the direct N-alkylation of acetanilide. A common laboratory-scale synthesis involves the acetylation of the corresponding N-alkylaniline.

## Experimental Protocol: Synthesis of N-Methylacetanilide

This protocol describes the synthesis of N-Methylacetanilide via the acetylation of N-methylaniline.

Materials:

- N-methylaniline
- Acetic anhydride
- Concentrated Hydrochloric Acid
- Sodium Acetate
- Deionized Water

- Ice

Procedure:

- In a suitable flask, dissolve N-methylaniline in a mixture of deionized water and concentrated hydrochloric acid.
- To this solution, add acetic anhydride.
- Subsequently, add a solution of sodium acetate in deionized water to the reaction mixture.
- Stir the mixture to allow for the precipitation of N-Methylacetanilide.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration and wash with cold deionized water.
- The crude product can be purified by recrystallization from a suitable solvent.

## Experimental Protocol: Synthesis of N-Ethylacetanilide

A similar procedure can be followed for the synthesis of **N-Ethylacetanilide**, starting from N-ethylaniline.

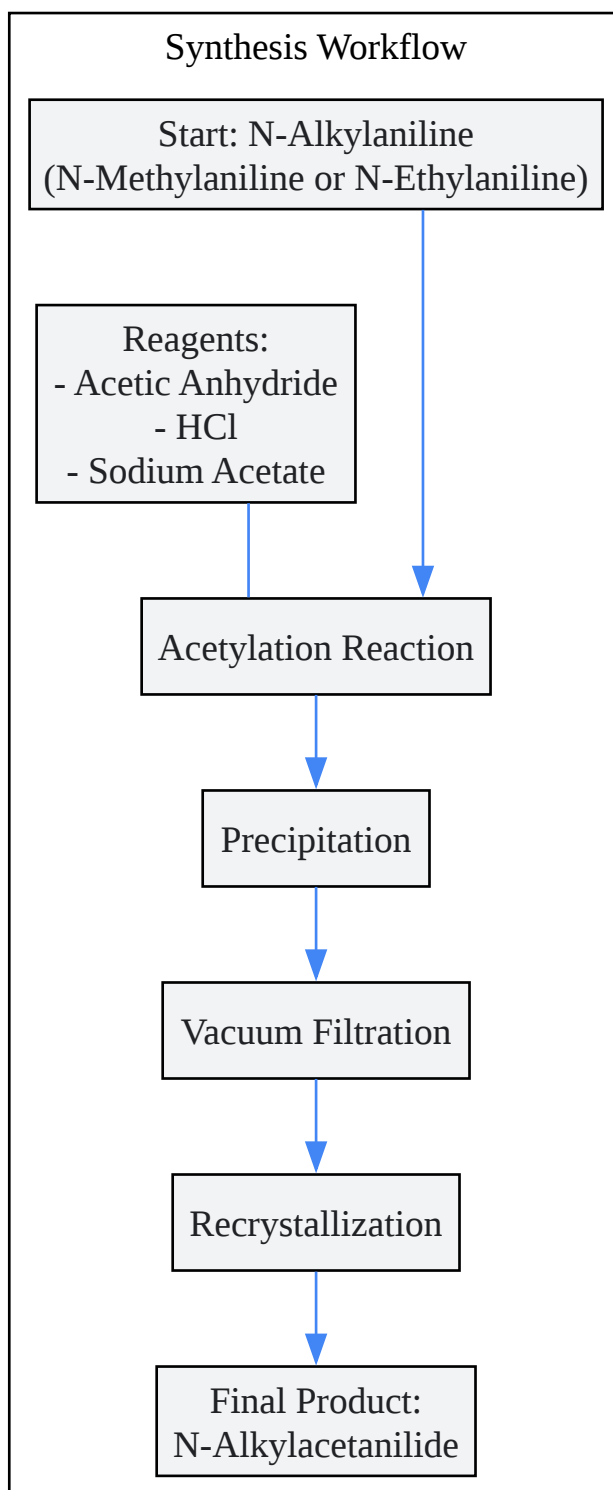
Materials:

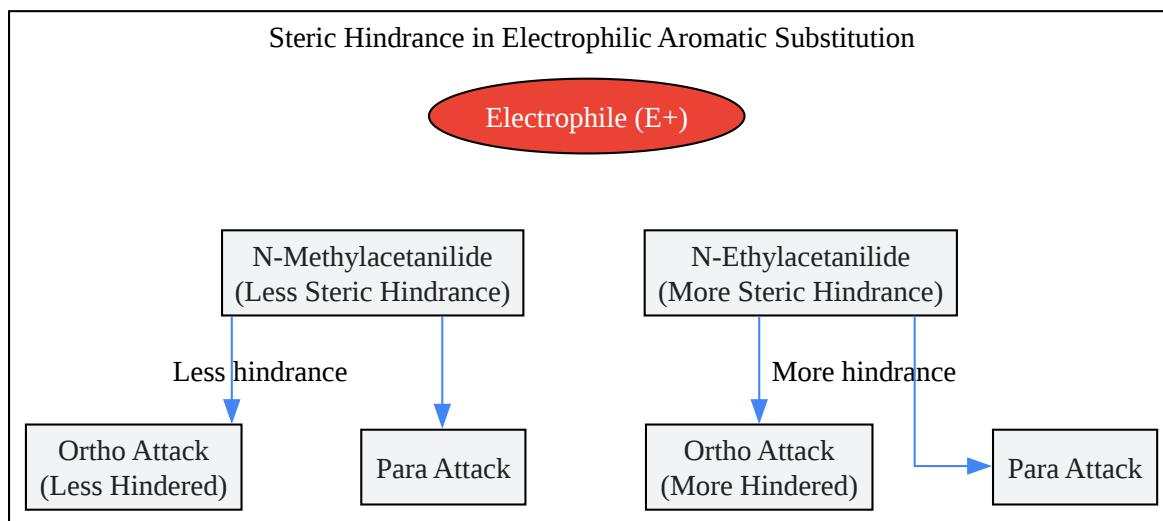
- N-ethylaniline
- Acetic anhydride
- Concentrated Hydrochloric Acid
- Sodium Acetate
- Deionized Water
- Ice

Procedure:

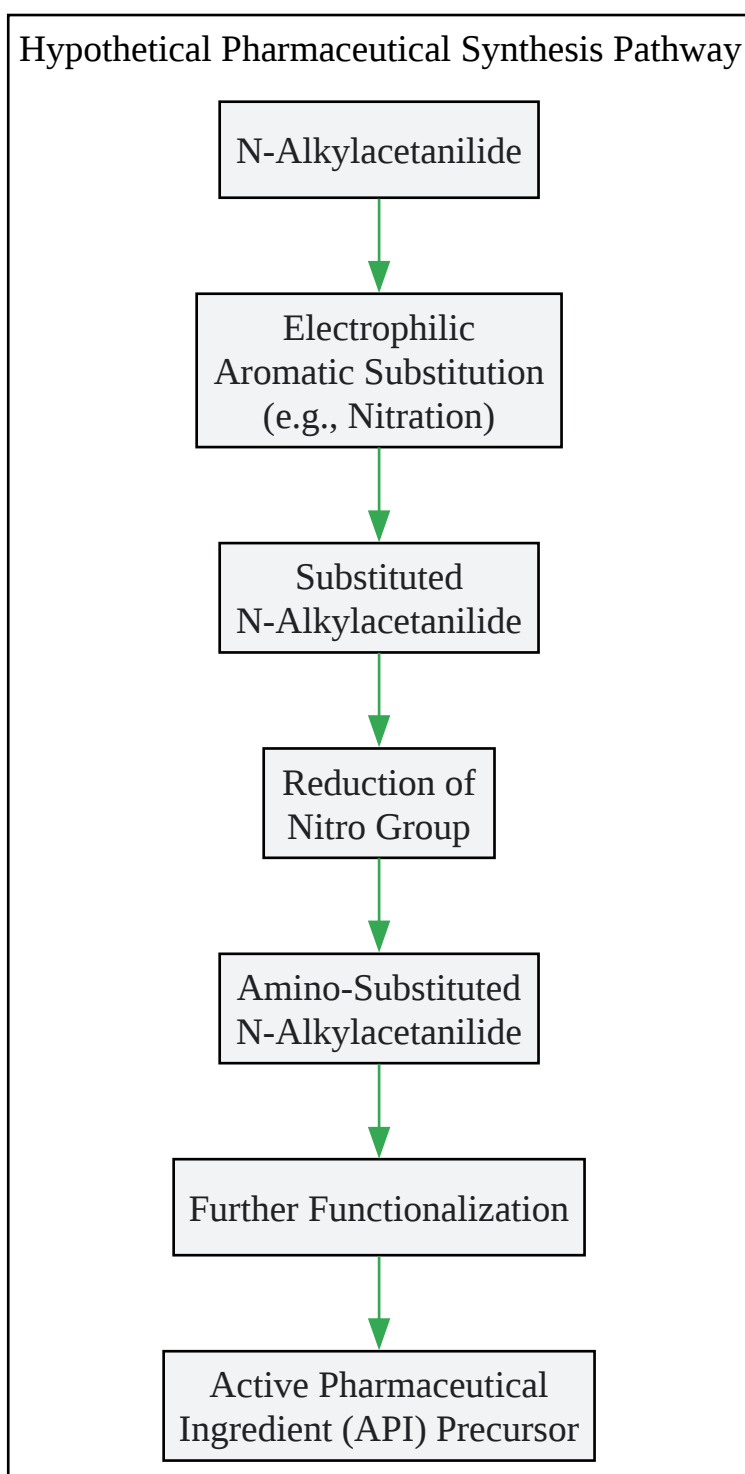
- Dissolve N-ethylaniline in a mixture of deionized water and concentrated hydrochloric acid in a flask.
- Add acetic anhydride to the solution.
- Follow with the addition of a solution of sodium acetate in deionized water.
- Stir the mixture to facilitate the formation of the **N-Ethylacetanilide** precipitate.
- Cool the reaction mixture in an ice bath to ensure complete precipitation.
- Isolate the product by vacuum filtration and wash with cold deionized water.
- Recrystallize the crude product to obtain pure **N-Ethylacetanilide**.

A generalized workflow for the synthesis of N-alkylacetanilides is depicted in the following diagram:





## Hypothetical Pharmaceutical Synthesis Pathway

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